

Application Notes and Protocols for CAM2602 Stock Solution Preparation

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Audience: Researchers, scientists, and drug development professionals.

Introduction

CAM2602 is a potent and selective small molecule inhibitor of the Aurora A-TPX2 protein-protein interaction.[1][2] It binds to Aurora A with a high affinity (KD of 19 nM), disrupting the interaction with its co-factor TPX2, which is crucial for its localization and enzymatic activity during mitosis.[3][4] Unlike traditional ATP-competitive kinase inhibitors, CAM2602 acts via a novel allosteric mechanism, leading to high specificity for Aurora A over the closely related Aurora B kinase.[1][5] Inhibition of the Aurora A-TPX2 interaction by CAM2602 results in delocalization of Aurora A from the mitotic spindle, a decrease in its phosphorylation at Threonine-288, mitotic arrest, and subsequent suppression of tumor cell growth.[1][3] These application notes provide detailed protocols for the preparation of CAM2602 stock solutions for both in vitro and in vivo research applications.

Data Presentation

Quantitative data for **CAM2602** solubility, storage, and molecular properties are summarized below for easy reference.

Table 1: Physicochemical and Solubility Properties of CAM2602



Property	Value	Source(s)
Molecular Weight	484.96 g/mol	[3][6]
Appearance	White to off-white solid	[3]
Formula	C23H21CIN4O4S	[3][6]
In Vitro Solubility	≤ 200 mg/mL (412.41 mM) in DMSO. Note: Requires sonication. Use of new, anhydrous DMSO is recommended as the compound is hygroscopic.	[3][6]
In Vivo Solubility 1	≥ 5 mg/mL (10.31 mM) in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.	[3][6]
In Vivo Solubility 2	≥ 5 mg/mL (10.31 mM) in a vehicle of 10% DMSO and 90% Corn Oil.	[3][6]

Table 2: Storage Conditions for **CAM2602**

Form	Storage Temperature	Shelf Life	Source(s)
Solid Powder	-20°C	3 years	[3][6]
4°C	2 years	[3]	
In Solvent	-80°C	6 months	[3][6]
-20°C	1 month	[3][6]	

Table 3: Example Volumes for Preparing Stock Solutions in DMSO



Desired Concentration	Mass of CAM2602 (1 mg)	Mass of CAM2602 (5 mg)	Mass of CAM2602 (10 mg)
1 mM	2.0620 mL	10.3101 mL	20.6203 mL
5 mM	0.4124 mL	2.0620 mL	4.1241 mL
10 mM	0.2062 mL	1.0310 mL	2.0620 mL
100 mM	0.0206 mL	0.1031 mL	0.2062 mL

Calculations are based on the molecular weight of 484.96 g/mol . Use a molarity calculator for other desired concentrations.

Experimental Protocols

Protocol 1: Preparation of High-Concentration Stock Solution for In Vitro Use

This protocol describes the preparation of a concentrated **CAM2602** stock solution in DMSO, suitable for subsequent dilution in cell culture media for in vitro experiments.

Materials:

- CAM2602 powder (HY-168022 or equivalent)
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- · Calibrated analytical balance
- · Pipettes and sterile filter tips
- Vortex mixer
- Bath sonicator

Procedure:



- Equilibrate: Allow the vial of CAM2602 powder to reach room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of CAM2602 powder in a sterile microcentrifuge tube. For example, weigh 5 mg of the compound.
- Solvent Addition: Based on the desired final concentration, add the calculated volume of DMSO. To prepare a 100 mM stock solution from 5 mg of CAM2602, add 103.1 μL of DMSO.
- Dissolution: Vortex the solution vigorously for 1-2 minutes.
- Sonication: To ensure complete dissolution, place the tube in a bath sonicator for 10-15 minutes. Visually inspect the solution to confirm that no solid particles remain. If precipitation is observed, gentle warming and further sonication may be applied.[3]
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile tubes.[3][7]
- Storage: Store the aliquots at -80°C for long-term stability (up to 6 months) or at -20°C for short-term use (up to 1 month).[3][6]

Protocol 2: Preparation of Working Solution for In Vivo Administration

This protocol details the preparation of a **CAM2602** solution suitable for oral gavage in animal models, starting from a concentrated DMSO stock.

Materials:

- Concentrated CAM2602 stock solution in DMSO (e.g., 50 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)
- Sterile conical tubes (e.g., 15 mL)



· Pipettes and sterile filter tips

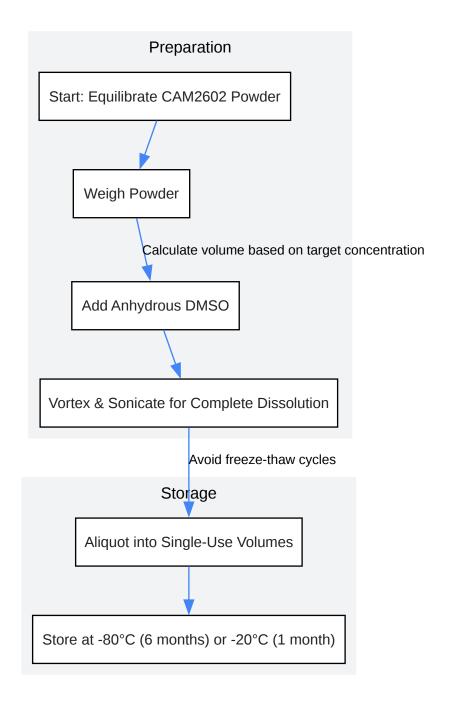
Procedure: This procedure is an example for preparing 1 mL of a 5 mg/mL working solution.[3]

- Prepare DMSO Stock: First, prepare a concentrated stock solution of CAM2602 in DMSO as described in Protocol 1 (e.g., 50 mg/mL).
- Solvent Addition (Sequential): In a sterile conical tube, add the solvents in the following order, ensuring the solution is mixed thoroughly after each addition. a. Add 400 μL of PEG300 to the tube. b. Add 100 μL of the 50 mg/mL CAM2602 DMSO stock solution to the PEG300 and mix until uniform. c. Add 50 μL of Tween-80 and mix again until the solution is clear and homogenous. d. Add 450 μL of sterile saline to reach a final volume of 1 mL. Mix thoroughly.
- Final Solution: The final solution will have a concentration of 5 mg/mL **CAM2602** in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[3][6]
- Administration: The solution should be prepared fresh before administration to animals.

Mandatory Visualizations

Diagram 1: Experimental Workflow for In Vitro Stock Preparation



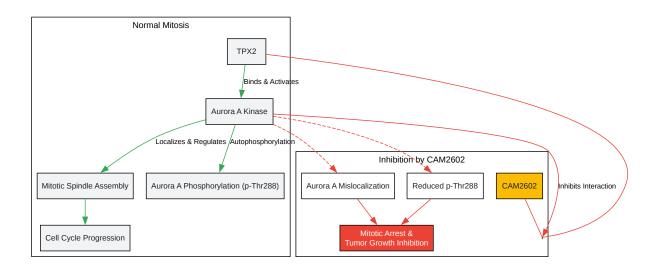


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Caption: Workflow for preparing **CAM2602** stock solution.

Diagram 2: Simplified Signaling Pathway of CAM2602 Action





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Caption: Mechanism of action of **CAM2602** on the Aurora A pathway.

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